

Molecular formula and weight of 1-(pyridin-2-yl)propan-2-one.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Pyridin-2-Yl)Propan-2-One

Cat. No.: B1294891

[Get Quote](#)

This technical guide provides the fundamental molecular properties of **1-(pyridin-2-yl)propan-2-one**, a compound relevant to researchers and professionals in drug development and organic synthesis.

Physicochemical Data

The core molecular identifiers for **1-(pyridin-2-yl)propan-2-one** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value
Molecular Formula	C8H9NO ^[1] ^[2] ^[3]
Molecular Weight	135.16 g/mol ^[2]
CAS Number	6302-02-9 ^[1]

Note: Some sources may report the molecular weight as 135.17 g/mol, a difference attributable to rounding of isotopic masses.^[1]^[3]^[4]

Structural and Identification Logic

The relationship between the compound's common name, its empirical formula, and its calculated molecular weight is a foundational concept in chemical sciences. The diagram below

illustrates this logical flow, from nomenclature to fundamental physicochemical properties.



[Click to download full resolution via product page](#)

Fig 1. Relationship between chemical identity and molecular properties.

Experimental Protocols

As this document focuses on the fundamental molecular formula and weight, detailed experimental protocols for synthesis or analysis are beyond its scope. These properties are typically confirmed through a combination of mass spectrometry and elemental analysis.

- **Mass Spectrometry (MS):** This technique is used to determine the mass-to-charge ratio of ionized molecules, providing a precise molecular weight.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, oxygen) in the compound, which is used to confirm the empirical and molecular formula.

Professionals seeking to synthesize or analyze this compound should consult peer-reviewed synthetic procedures and standard analytical chemistry methodologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. chembk.com [chembk.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]

- To cite this document: BenchChem. [Molecular formula and weight of 1-(pyridin-2-yl)propan-2-one.]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294891#molecular-formula-and-weight-of-1-pyridin-2-yl-propan-2-one>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com